

Vergleich der dielektrischen Eigenschaften von Polyimiden aus verschiedenen Dianhydriden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,4-Bis(3,4-dicarboxyphenoxy)benzene dianhydride*

Cat. No.: B099464

[Get Quote](#)

Veröffentlichungsleitfaden für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Polyimide (PI) sind eine Klasse von Hochleistungspolymeren, die für ihre außergewöhnliche thermische Stabilität, mechanische Festigkeit und hervorragenden elektrischen Isoliereigenschaften bekannt sind.[1][2][3] Diese Eigenschaften machen sie zu unverzichtbaren Materialien in der Mikroelektronik, Luft- und Raumfahrt und anderen technologisch fortschrittlichen Bereichen.[4][5] Die dielektrischen Eigenschaften von Polyimiden, insbesondere ihre Dielektrizitätskonstante und ihr dielektrischer Verlustfaktor, werden maßgeblich durch die molekulare Struktur der Monomere bestimmt, aus denen sie synthetisiert werden.[6] Dieser Leitfaden bietet einen objektiven Vergleich der dielektrischen Eigenschaften von Polyimiden, die aus verschiedenen aromatischen Dianhydriden abgeleitet sind, und stützt sich dabei auf experimentelle Daten aus der wissenschaftlichen Literatur.

Die Wahl des Dianhydrids hat einen signifikanten Einfluss auf die dielektrischen Eigenschaften des resultierenden Polyimids. Dies ist auf Unterschiede in der Polarität, dem freien Volumen und der Kettenpackungsdichte zurückzuführen, die durch die verschiedenen chemischen Strukturen der Dianhydride entstehen. Im Allgemeinen führen Dianhydride mit flexiblen Brückengruppen, wie Etherbindungen, oder voluminösen Seitengruppen, wie Fluorgruppen, zu Polyimiden mit niedrigeren Dielektrizitätskonstanten.[7][8]

Quantitative Daten zu dielektrischen Eigenschaften

Die folgende Tabelle fasst die dielektrischen Eigenschaften von Polyimiden zusammen, die aus verschiedenen Dianhydriden in Kombination mit verschiedenen Diaminen synthetisiert wurden. Die Daten wurden aus mehreren wissenschaftlichen Publikationen zusammengetragen, um einen vergleichenden Überblick zu ermöglichen.

Dianhydrid	Diamin	Dielektrizitätskonstante (Dk)	Frequenz	Dielektrischer Verlust (Df)	Frequenz	Quelle(n)
Pyromellitsäuredianhydrid (PMDA)	4,4'-Oxydianilin (ODA)	3.1 - 3.5	-	-	-	[9]
Pyromellitsäuredianhydrid (PMDA)	Kurzkettige aliphatische Diamine	3.96 - 6.57	-	Niedrig	-	[10]
3,3',4,4'-Biphenyltetracarbonsäuredianhydrid (BPDA)	ODA	< PMDA-PI	-	< PMDA-PI	-	[7]
3,3',4,4'-Biphenyltetracarbonsäuredianhydrid (BPDA)	BAOFL	5.7	1 MHz	-	-	[11]
3,3',4,4'-Benzophenontetracarbonsäuredianhydrid (BTDA)	ODA	< PMDA-PI, > BPDA-PI	-	< PMDA-PI, > BPDA-PI	-	[7]
4,4'-(4,4'-Isopropylidendiphenoxy)diphthalsäureanhydrid	HFBODA	-	-	2.30×10^{-3}	10 GHz	[8]

drid
(BPADA)

4,4'- (Hexafluori sopropylide n)diphthals äureanhydr id (6FDA)	HFBODA	2.63	10 GHz	3.72×10^{-3}	10 GHz	[8]
---	--------	------	--------	-----------------------	--------	-----

Hinweis: Die dielektrischen Eigenschaften können je nach den spezifischen Synthesebedingungen, der Filmdicke und den Messparametern variieren.

Experimentelle Protokolle

Synthese von Polyimiden (Zweistufige Methode)

Die gängigste Methode zur Synthese von Polyimiden ist ein zweistufiges Verfahren, das die Bildung einer Poly(amidsäure)-Vorstufe und deren anschließende Imidisierung umfasst.[9][12]

- Herstellung der Poly(amidsäure)-Lösung:
 - In einem trockenen, mit Stickstoff gespülten Dreihalskolben wird das Diamin in einem aprotischen polaren Lösungsmittel wie N,N-Dimethylacetamid (DMAc) oder N-Methyl-2-pyrrolidon (NMP) gelöst.[9]
 - Unter Rühren und Kühlen im Eisbad wird eine äquimolare Menge des Dianhydrids portionsweise zugegeben.[11]
 - Die Reaktion wird bei Raumtemperatur für mehrere Stunden unter Stickstoffatmosphäre fortgesetzt, bis eine viskose Poly(amidsäure)-Lösung entsteht.[1]
- Herstellung des Polyimid-Films und thermische Imidisierung:
 - Die Poly(amidsäure)-Lösung wird auf ein sauberes Substrat (z. B. eine Glasplatte) gegossen, um einen Film gleichmäßiger Dicke zu erzeugen.[2]

- Der Film wird in einem Vakuumofen einem stufenweisen Heizprogramm unterworfen, um das Lösungsmittel zu entfernen und die Imidisierung durchzuführen. Ein typisches Heizprofil ist: 100 °C für 1 Stunde, 200 °C für 1 Stunde und 300 °C für 1 Stunde.[13]
- Nach dem Abkühlen auf Raumtemperatur wird der Polyimid-Film vorsichtig vom Substrat abgelöst.

Messung der dielektrischen Eigenschaften

Die Messung der dielektrischen Konstante und des dielektrischen Verlusts von Polyimid-Filmen erfolgt typischerweise gemäß der Norm ASTM D150.[4][14]

- Probenvorbereitung:
 - Auf beiden Seiten des Polyimid-Films werden runde Metallelektroden (typischerweise Gold oder Aluminium) durch Sputtern oder Aufdampfen aufgebracht.[3] Der Durchmesser der Elektroden ist für die Berechnung der Kapazität entscheidend.
- Messaufbau:
 - Die vorbereitete Probe wird zwischen zwei Elektroden eines Präzisions-LCR-Meters oder eines Impedanzanalysators platziert.[3][15]
- Messdurchführung:
 - Die Kapazität (C) und der dielektrische Verlust ($\tan \delta$) der Probe werden über einen bestimmten Frequenzbereich (z. B. 1 kHz bis 1 MHz oder im GHz-Bereich) gemessen.[3][16]
 - Die Dielektrizitätskonstante (ϵ_r oder Dk) wird aus der gemessenen Kapazität, der Filmdicke (d) und der Elektrodenfläche (A) unter Verwendung der folgenden Formel berechnet: $\epsilon_r = (C * d) / (\epsilon_0 * A)$ wobei ϵ_0 die Permittivität des freien Raums ist ($8,854 \times 10^{-12}$ F/m).[3]

Diagramme

Logischer Arbeitsablauf für den Vergleich von Polyimiden

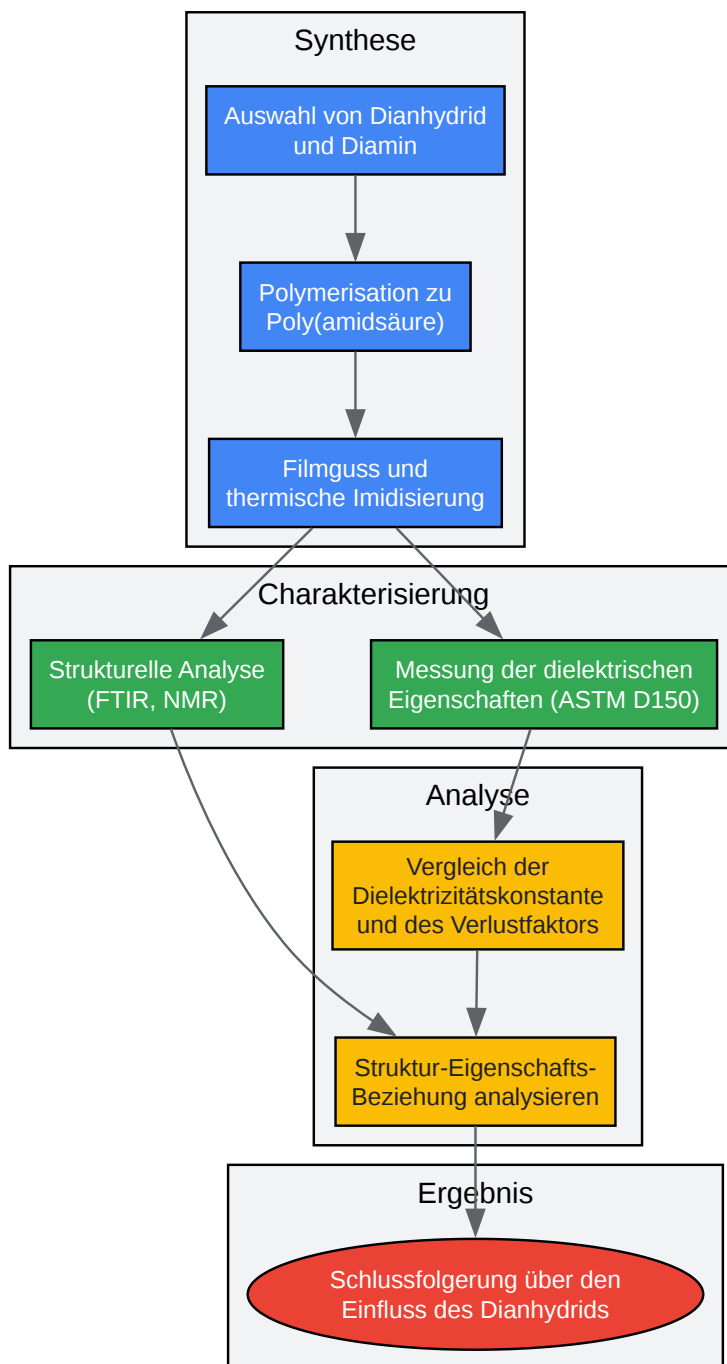
[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf für den Vergleich von Polyimiden.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and Characterization of Organo-Soluble Polyimides Based on Polycondensation Chemistry of Fluorene-Containing Dianhydride and Amide-Bridged Diamines with Good Optical Transparency and Glass Transition Temperatures over 400 °C - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and characterization of new polyimides from diphenylpyrene dianhydride and ortho methyl substituted diamines - RSC Advances (RSC Publishing) DOI:10.1039/C8RA05991H [pubs.rsc.org]
- 3. Sustainable Dielectric Films with Ultralow Permittivity from Soluble Fluorinated Polyimide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Dielectric Constant and Dissipation Factor ASTM D150, IEC 60250 [intertek.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Structural Designs of Transparent Polyimide Films with Low Dielectric Properties and Low Water Absorption: A Review [mdpi.com]
- 7. Synthesis and properties of soluble aromatic polyimides from novel 4,5-diazafluorene-containing dianhydride - RSC Advances (RSC Publishing) DOI:10.1039/C7RA12101F [pubs.rsc.org]
- 8. zeusinc.com [zeusinc.com]
- 9. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 10. ramprasad.mse.gatech.edu [ramprasad.mse.gatech.edu]
- 11. mdpi.com [mdpi.com]
- 12. dakenchem.com [dakenchem.com]
- 13. mdpi.com [mdpi.com]
- 14. tsapps.nist.gov [tsapps.nist.gov]
- 15. mdpi.com [mdpi.com]

- 16. Synthesis and Characterization of Polyimides with Naphthalene Ring Structure Introduced in the Main Chain [mdpi.com]
- To cite this document: BenchChem. [Vergleich der dielektrischen Eigenschaften von Polyimiden aus verschiedenen Dianhydriden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099464#dielectric-property-comparison-of-polyimides-derived-from-various-dianhydrides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com